

sodium plumbate synthesis protocol

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Compound Focus: Sodium plumbate

CAS No.: 52623-79-7

Cat. No.: S1925416

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Introduction to Sodium Plumbate

Sodium plumbate is an inorganic compound with the formula $\text{Na}_2\text{O}_3\text{Pb}$. It typically exists as fused, light-yellow lumps that are hygroscopic and decompose upon contact with water and acids [1]. In laboratory settings, it is not typically isolated as a pure solid but is often generated and used in situ as a soluble plumbate complex in alkaline solution for subsequent reactions, such as the synthesis of lead(IV) oxide (PbO_2) [2].

Synthesis Protocols

Here are detailed methodologies for synthesizing **sodium plumbate** and related compounds. **Caution: All lead compounds are highly toxic.** Appropriate personal protective equipment (PPE) including gloves and goggles must be worn. Perform all manipulations with careful attention to safety protocols and proper waste disposal [3] [2].

Protocol 1: Synthesis via Plumbite Oxidation with Sodium Persulfate

This method involves a two-step process of first forming a soluble plumbite precursor and then oxidizing it.

- **Step 1: Formation of Sodium Plumbite (Na₂PbO₂)**

- **Procedure:** Dissolve lead metal (Pb) or a lead(II) salt in a concentrated (approx. 50% w/v) sodium hydroxide (NaOH) solution. The dissolution of lead metal may be slow and require heating.
- **Chemical Principle:** This step solubilizes lead by forming the plumbite ion, $[\text{Pb}(\text{OH})_4]^{2-}$ or $[\text{PbO}_2]^{2-}$.

- **Step 2: Oxidation to Sodium Plumbate**

- **Procedure:** To the clear sodium plumbite solution, add a solution of sodium persulfate (Na₂S₂O₈) as an oxidant. The formation of a dark precipitate indicates the formation of lead(IV) oxide. To obtain **sodium plumbate**, the reaction conditions (concentration, temperature) must be carefully controlled to prevent precipitation. The product can be isolated by crystallization from the alkaline solution [2].

Protocol 2: Synthesis via Plumbite Oxidation with Hypochlorite

This alternative method uses hypochlorite as the oxidizing agent.

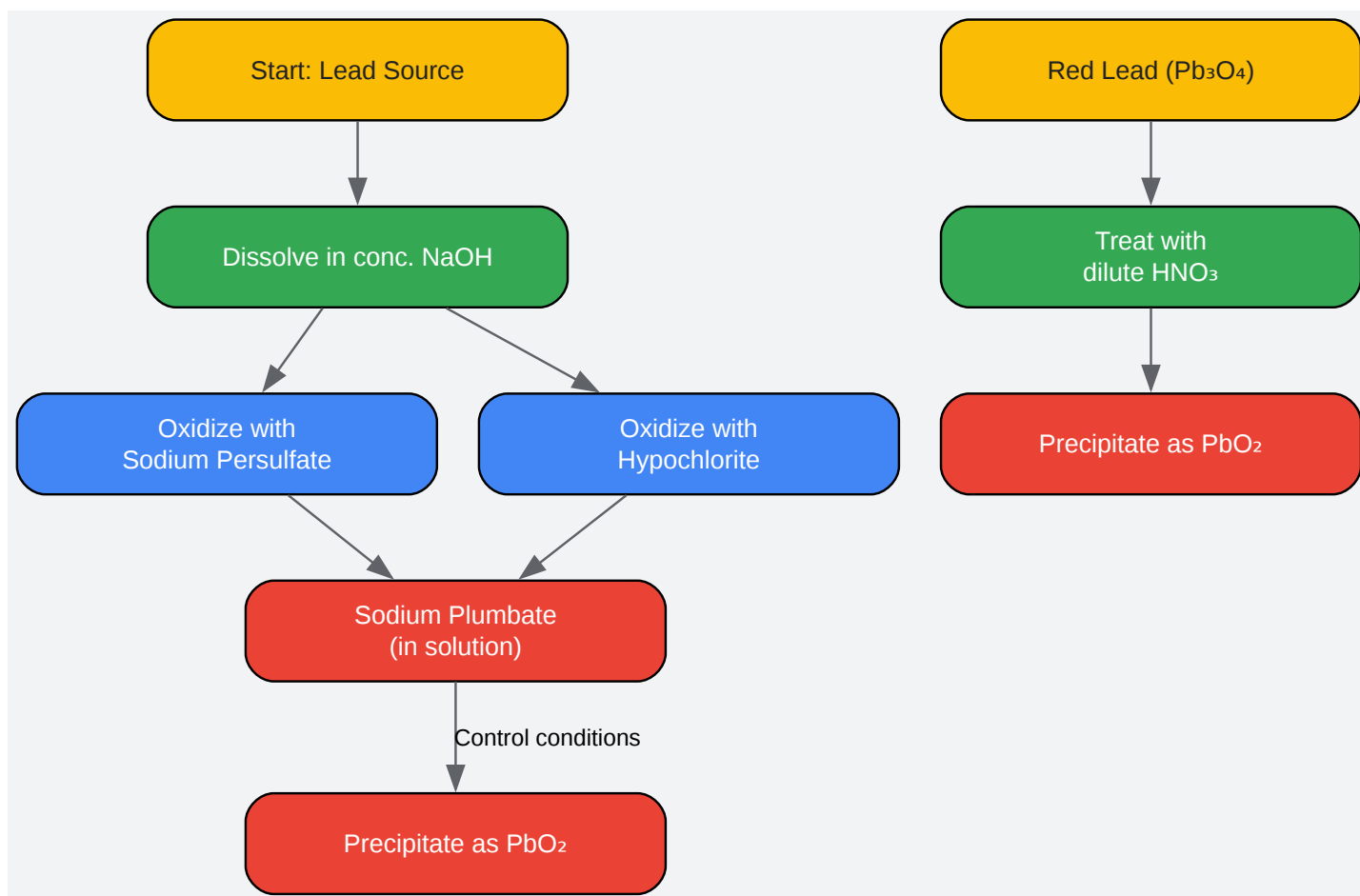
- **Procedure:** Generate a sodium plumbite solution as described in Protocol 1, Step 1. Add sodium hypochlorite (NaClO) bleach solution to the plumbite solution. A white precipitate of lead(II) hypochlorite, Pb(ClO)₂, forms initially. Upon mild heating, this intermediate decomposes to form a red-brown precipitate of PbO₂. As with the previous method, **sodium plumbate** is the soluble intermediate prior to the formation of the solid PbO₂ [2].

Protocol 3: Alternative Pathway via Red Lead (Minium)

This method provides a route to PbO₂, which is chemically related to plumbate.

- **Procedure:** Stir red lead (Pb₃O₄) with dilute nitric acid (HNO₃). The reaction produces a solid lead dioxide and a solution of lead(II) nitrate.
 - **Reaction:** $\text{Pb}_3\text{O}_4 + 4\text{HNO}_3 \rightarrow \text{PbO}_2 + 2\text{Pb}(\text{NO}_3)_2 + 2\text{H}_2\text{O}$ [2]
- **Product Isolation:** Recover the PbO₂ by filtration and wash thoroughly to remove soluble lead salts.

The following workflow illustrates the primary synthesis routes for **sodium plumbate** and its conversion to lead dioxide:



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Chemical Property and Safety Data

The table below summarizes key information on the chemicals involved.

Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Properties	Hazards
Sodium Plumbate	52623-79-7 [1]	Na ₂ O ₃ Pb [1]	301.18 [1]	Fused, light-yellow lumps; hygroscopic; decomposes in water and acids; soluble in alkalis [1]	Highly toxic (lead compound) [1]

Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Properties	Hazards
Lead (Pb)	7439-92-1	Pb	207.2	Soft, malleable metal	Highly toxic, cumulative poison
Sodium Hydroxide	1310-73-2	NaOH	40.00	White deliquescent solid; highly corrosive	Causes severe burns
Sodium Persulfate	7775-27-1	Na ₂ S ₂ O ₈	238.10	White crystalline solid; strong oxidizer	Oxidizer, skin and respiratory irritant

Discussion and Researcher Notes

- **Metastable Intermediates:** In aqueous synthesis, **sodium plumbate** is often a metastable solution species. Isolating it in a pure, solid form requires careful control of conditions to prevent decomposition to PbO₂ [2].
- **Reagent Purity:** The choice of starting material (lead metal vs. lead(II) acetate or nitrate) can influence the reaction rate and purity. Highly pure starting materials are recommended to avoid side reactions.
- **Analytical Confirmation:** The successful formation of plumbate ions in solution can be confirmed by the subsequent precipitation of PbO₂ upon neutralization or dilution.

Safety and Compliance Notes

- **Toxicity:** All lead compounds are highly toxic and pose a risk of cumulative poisoning. Exposure can occur through inhalation of dust or ingestion. Engineering controls (fume hoods) are mandatory.
- **Waste Disposal:** Lead-containing waste must be collected separately and disposed of as hazardous chemical waste in compliance with local regulations.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety goggles, and suitable gloves resistant to strong bases and the chemicals in use.

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References

1. SODIUM PLUMBATE CAS#: 52623-79-7 [chemicalbook.com]
2. PbO₂ synthesis (not an anode) - Powered by XMB 1.9.11 [sciencemadness.org]
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